

# Application Note: Quantification of Jasminoside using HPLC-UV

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## Compound of Interest

Compound Name: *Jasminoside*

Cat. No.: *B15594184*

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## Introduction

**Jasminoside** is a secoiridoid glycoside found in various species of the genus *Jasminum*. These compounds are of significant interest to researchers in the fields of phytochemistry and drug development due to their potential biological activities. This application note describes a robust High-Performance Liquid Chromatography (HPLC) method coupled with Ultraviolet (UV) detection for the quantitative analysis of **Jasminoside** in plant extracts and other matrices. The method is suitable for quality control, stability studies, and pharmacokinetic analysis.

## Principle

The method utilizes reversed-phase chromatography to separate **Jasminoside** from other components in the sample matrix. A C18 column is used as the stationary phase, and a gradient elution with a mobile phase consisting of acetonitrile and water (with a formic acid modifier to improve peak shape and resolution) is employed. The quantification is achieved by monitoring the UV absorbance at the wavelength of maximum absorption for **Jasminoside** and comparing the peak area to that of a certified reference standard.

## Experimental Protocols

### Materials and Reagents

- **Jasminoside** reference standard (≥98% purity)
- Acetonitrile (HPLC grade)

- Water (HPLC grade or Milli-Q)
- Formic acid (analytical grade)
- Methanol (HPLC grade, for sample extraction)
- Plant material (e.g., dried leaves of Jasminum sp.)

## Instrumentation and Chromatographic Conditions

- HPLC System: A system equipped with a gradient pump, autosampler, column oven, and a UV-Vis or Diode Array Detector (DAD).
- Column: C18 reversed-phase column (e.g., 4.6 x 250 mm, 5 µm particle size).
- Mobile Phase:
  - A: 0.1% Formic acid in Water (v/v)
  - B: Acetonitrile
- Gradient Elution:

Time (min)	% A	% B
0.0	90	10
20.0	60	40
25.0	40	60
30.0	90	10

| 35.0 | 90 | 10 |

- Flow Rate: 1.0 mL/min
- Column Temperature: 30 °C
- Injection Volume: 10 µL

- Detection Wavelength: 238 nm

## Preparation of Standard Solutions

- Stock Solution (1000 µg/mL): Accurately weigh 10 mg of **Jasminoside** reference standard and dissolve it in 10 mL of methanol in a volumetric flask.
- Working Standard Solutions: Prepare a series of working standard solutions by serially diluting the stock solution with the mobile phase (initial conditions: 90% A, 10% B) to obtain concentrations ranging from 1 to 100 µg/mL. These will be used to construct the calibration curve.

## Sample Preparation (from Plant Material)

- Grinding: Grind the dried plant material to a fine powder.
- Extraction: Accurately weigh 1.0 g of the powdered plant material and place it in a flask. Add 50 mL of methanol and perform ultrasonication for 30 minutes at room temperature.
- Filtration: Filter the extract through a 0.45 µm syringe filter into an HPLC vial.

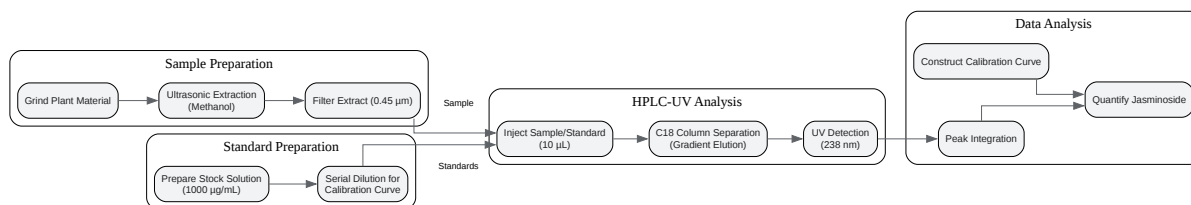
## Method Validation Summary

The described HPLC-UV method should be validated according to the International Council for Harmonisation (ICH) guidelines. The following table summarizes the typical performance characteristics expected for this type of method.

Parameter	Specification
Linearity ( $R^2$ )	$\geq 0.999$
Range	1 - 100 $\mu\text{g/mL}$
Limit of Detection (LOD)	$\sim 0.2 \mu\text{g/mL}$
Limit of Quantification (LOQ)	$\sim 0.6 \mu\text{g/mL}$
Accuracy (Recovery)	98 - 102%
Precision (RSD%)	
- Intra-day	$\leq 2.0\%$
- Inter-day	$\leq 2.0\%$
Specificity	No interfering peaks at the retention time of Jasminoside.
Robustness	The method should be robust to small, deliberate variations in flow rate ( $\pm 0.1 \text{ mL/min}$ ), column temperature ( $\pm 2^\circ\text{C}$ ), and mobile phase composition ( $\pm 2\%$ ).

## Visualizations

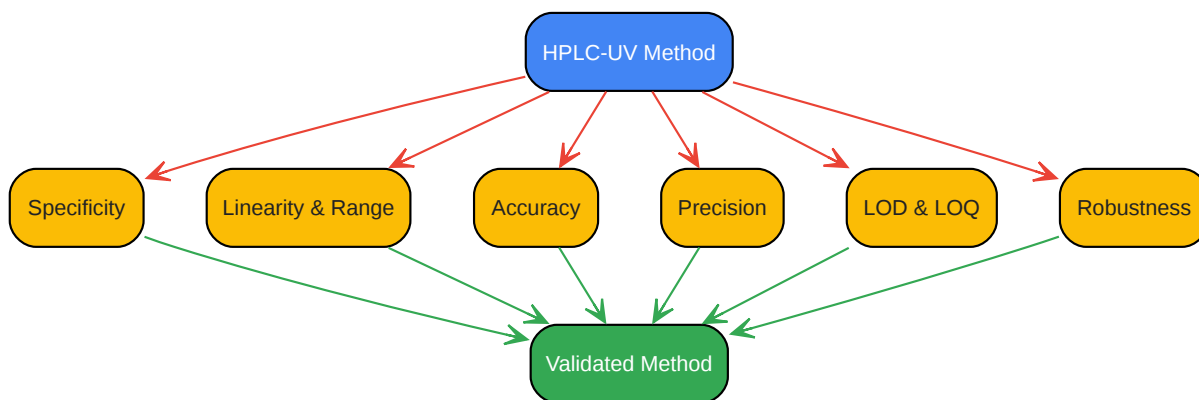
## Experimental Workflow



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Caption: Workflow for the quantification of **Jasminoside**.

## Logical Relationship of Method Validation



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Caption: Key parameters for HPLC method validation.

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